

Technical Guide: SiR-Me-Tetrazine Excitation & Emission Spectra

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Compound of Interest

Compound Name: *SiR-Me-tetrazine*

Cat. No.: *B12376361*

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Executive Summary

SiR-Me-tetrazine (Silicon Rhodamine-Methyl-Tetrazine) is a far-red, cell-permeable fluorogenic probe designed for live-cell super-resolution microscopy.^[1] It combines the deep-tissue penetration of silicon rhodamine (SiR) with the ultrafast, bioorthogonal kinetics of the Inverse Electron-Demand Diels-Alder (IEDDA) reaction.

Unlike conventional dyes that require extensive washing to remove background signal, **SiR-Me-tetrazine** is fluorogenic: it remains optically silent (quenched) until it reacts with a strained dienophile (e.g., trans-cyclooctene, TCO) on the target of interest. This "turn-on" mechanism enables high-contrast imaging with minimal background, even in wash-free conditions.^[2]

Photophysical Properties

The utility of **SiR-Me-tetrazine** is defined by its far-red spectral window, which minimizes phototoxicity and avoids overlap with common cellular autofluorescence.

Spectral Data Table

Property	Value	Notes
Excitation Max ()	652 nm	Compatible with standard Cy5/Deep Red filter sets.
Emission Max ()	674 nm	Far-red emission penetrates tissue deeper than GFP/RFP.
Extinction Coefficient ()	$\sim 100,000 \text{ M}^{-1}\text{cm}^{-1}$	High absorptivity allows for lower probe concentrations (nM range).
Quantum Yield ()	< 0.01 (OFF) / $\sim 0.3\text{--}0.4$ (ON)	Fluorescence increases 10–100x upon reaction with TCO [1].
Stokes Shift	$\sim 22 \text{ nm}$	Small shift requires precise filter cutoffs to avoid crosstalk.
Solubility	DMSO, DMF	Dilute into aqueous buffers for labeling; avoid long-term aqueous storage.

Mechanism of Fluorescence & Quenching

The "OFF" state of the probe is maintained by two synergistic mechanisms, ensuring exceptional signal-to-noise ratios:

- **Spirolactone Equilibrium:** In unbound or non-polar states, the SiR core adopts a colorless, non-fluorescent spirolactone (closed) form. Upon binding or reacting in a polar environment, the ring opens to the fluorescent zwitterionic form [2].
- **Tetrazine Quenching (FRET/PET):** The methyl-tetrazine moiety acts as a potent quencher. It absorbs light at $\sim 515\text{--}530 \text{ nm}$ and quenches the excited SiR fluorophore via Through-Bond Energy Transfer (TBET) or Photoinduced Electron Transfer (PET). The IEDDA reaction destroys the tetrazine chromophore, eliminating this quenching pathway [3].

Reaction Mechanism: The IEDDA Pathway

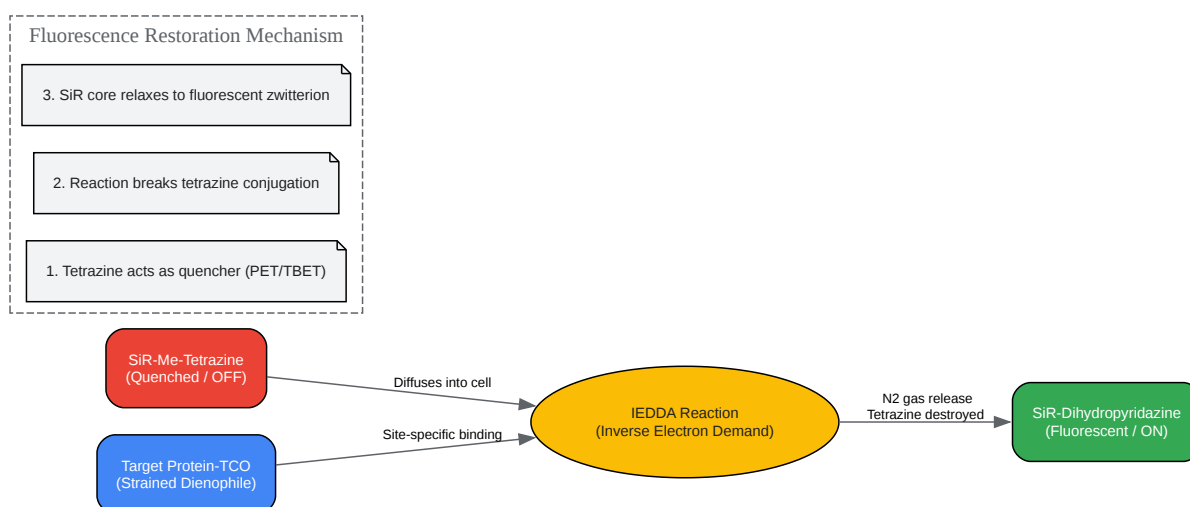
The core chemical engine is the Inverse Electron-Demand Diels-Alder (IEDDA) reaction.[3] **SiR-Me-tetrazine** reacts specifically with strained alkenes/alkynes (dienophiles) incorporated into the target protein (via unnatural amino acids or self-labeling tags like HaloTag-TCO).

Reaction Kinetics & Stability

- "Me" vs. "H" Tetrazine: The "Me" (Methyl) substituent on the tetrazine ring confers high metabolic stability, preventing degradation in serum-containing media. While H-tetrazines react faster, they are often too unstable for live-cell experiments lasting >30 minutes. **SiR-Me-tetrazine** balances speed () with stability [4].

Pathway Diagram

The following diagram illustrates the transition from the quenched "OFF" state to the fluorescent "ON" state upon reaction with TCO.



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Caption: The IEDDA reaction eliminates the tetrazine quencher, triggering the fluorogenic switch from OFF to ON.

Experimental Protocol: Live-Cell Labeling

This protocol is optimized for adherent mammalian cells (e.g., HeLa, U2OS) expressing a target protein modified with a TCO-containing unnatural amino acid (UAA) or a HaloTag-TCO ligand.

Reagents

- **SiR-Me-tetrazine** Stock: 1 mM in anhydrous DMSO. Store at -20°C, protected from light. Avoid freeze-thaw cycles.
- Labeling Medium: Phenol-red free DMEM or imaging buffer (e.g., HBSS).

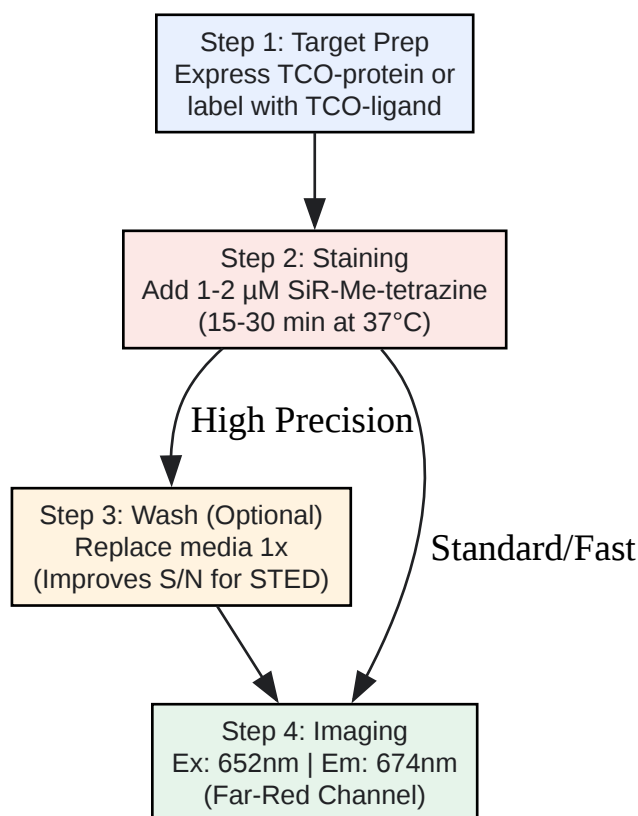
Step-by-Step Workflow

- Preparation of Target:
 - Ensure cells express the TCO-modified target. If using HaloTag/SNAP-tag, incubate cells with the TCO-ligand (e.g., HaloTag-TCO, 5-10 μ M) for 15–30 mins, then wash 3x with PBS to remove excess ligand.
- Staining (Pulse):
 - Dilute **SiR-Me-tetrazine** stock to a final concentration of 1–2 μ M in pre-warmed growth medium.
 - Replace cell media with the staining solution.
 - Incubate for 15–30 minutes at 37°C / 5% CO₂.
- Washing (Optional):
 - Note: Due to fluorogenicity, washing is often unnecessary.^[4] However, for single-molecule localization microscopy (SMLM) or STED, a brief wash (1x with medium) improves Signal-

to-Noise (S/N).

- Replace staining solution with fresh imaging medium.
- Imaging:
 - Transfer to a microscope stage with an environmental chamber (37°C).
 - Excitation: 640 nm laser or 650/13 nm LED.
 - Emission: 665 nm long-pass or 690/50 nm band-pass filter.

Workflow Diagram



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Caption: Standard labeling workflow for **SiR-Me-tetrazine** in live cells.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background	Non-specific hydrophobic binding or probe aggregation.	Reduce concentration to 500 nM. Add 0.1% BSA to the incubation buffer to scavenge free dye aggregates.
Low Signal	Incomplete TCO incorporation or slow kinetics.	Ensure TCO-ligand saturation. Extend SiR-tetrazine incubation to 60 mins (Me-tetrazine is slower than H-tetrazine).
No Fluorescence	Probe degradation (hydrolysis).	Use fresh DMSO stock. Ensure stock was stored anhydrously at -20°C. Check TCO reactivity with a positive control.
Blue Shifted Signal	Crosstalk or wrong filter.	Ensure excitation is >630 nm. Exciting at 561 nm will yield minimal signal.

References

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